

# Aniline Water: Proper Disposal and Safe Handling Procedures

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## Compound of Interest

Compound Name: Aniline water

CAS No.: 179938-55-7

Cat. No.: B12563989

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The proper disposal of aniline-contaminated water is critical for ensuring laboratory safety and environmental protection. Aniline is a toxic substance, classified as a probable human carcinogen, and requires careful handling as hazardous waste.[1][2] Adherence to the following procedural guidelines is essential for researchers, scientists, and drug development professionals.

## Immediate Safety and Handling Protocols

All work with aniline must be conducted within a designated area, such as a certified laboratory chemical fume hood, to minimize inhalation exposure.[3][4] This area should be clearly marked with a warning sign indicating the presence of a hazardous chemical.[3]

**Personal Protective Equipment (PPE):** Before handling aniline or its waste, personnel must wear appropriate PPE:

- **Gloves:** Butyl, neoprene, Polyvinyl alcohol (PVA), or Viton gloves are required. Nitrile gloves are not recommended for handling aniline.[3]
- **Eye Protection:** Chemical splash goggles are mandatory.[3]

- Protective Clothing: A fully-buttoned lab coat, long pants, and closed-toe shoes must be worn.[3][4]

## Waste Collection and Containment

Aniline-contaminated water must be managed as dangerous or hazardous waste.[3] It is strictly prohibited to dispose of aniline waste down the drain or in the regular trash.[3][5]

Step-by-Step Collection Procedure:

- Container Selection: Use a chemically compatible, leak-proof waste container with a secure, screw-on cap. Polyethylene containers are often suitable.[3][5]
- Labeling: Clearly label the container with the words "Hazardous Waste" and the full chemical name, "Aniline".[5][6]
- Waste Transfer: Carefully transfer the **aniline water** into the designated container. Do not mix with other waste types, especially incompatible materials such as strong oxidizers, strong acids, or strong bases.[3][6]
- Fill Level: Do not fill the container beyond 75-80% of its capacity to allow for expansion.[5]
- Secure Closure: Keep the waste container securely closed at all times, except when adding waste.[5]

## Storage of Aniline Waste

Proper storage of hazardous waste is crucial to prevent accidents and environmental contamination.

- Location: Store the sealed waste container in a designated, secure, cool, and well-ventilated satellite accumulation area.[3][6][7]
- Incompatibles: Ensure the storage area is away from incompatible chemicals.[3][6]
- Ignition Sources: Keep the container away from direct sunlight, heat, sparks, or other sources of ignition.[3]

- Containment: The use of secondary containment, such as a polypropylene tub, is highly recommended to capture any potential leaks.[\[3\]](#)[\[7\]](#)

## Spill Management

In the event of a spill, trained personnel should follow these procedures:

- Small Spills: For minor spills that can be cleaned up in under 10 minutes, absorb the liquid with an inert, dry material such as vermiculite, sand, or earth.[\[3\]](#)[\[6\]](#) The contaminated absorbent material must then be collected, placed in a suitable sealed container, and disposed of as hazardous waste.[\[3\]](#)[\[4\]](#)[\[6\]](#)
- Large Spills: If a significant amount of aniline is spilled, immediately evacuate the area, secure it, and notify your institution's Environmental Health & Safety (EHS) department or call 911 if there is an immediate threat.[\[3\]](#)

## Final Disposal

The ultimate disposal of aniline waste must be handled by professionals. Contact your institution's Environmental Health & Safety (EHS) department or a licensed chemical waste disposal firm to arrange for the pickup and disposal of the hazardous waste container.[\[7\]](#)[\[8\]](#)[\[9\]](#)

## Quantitative Safety Data

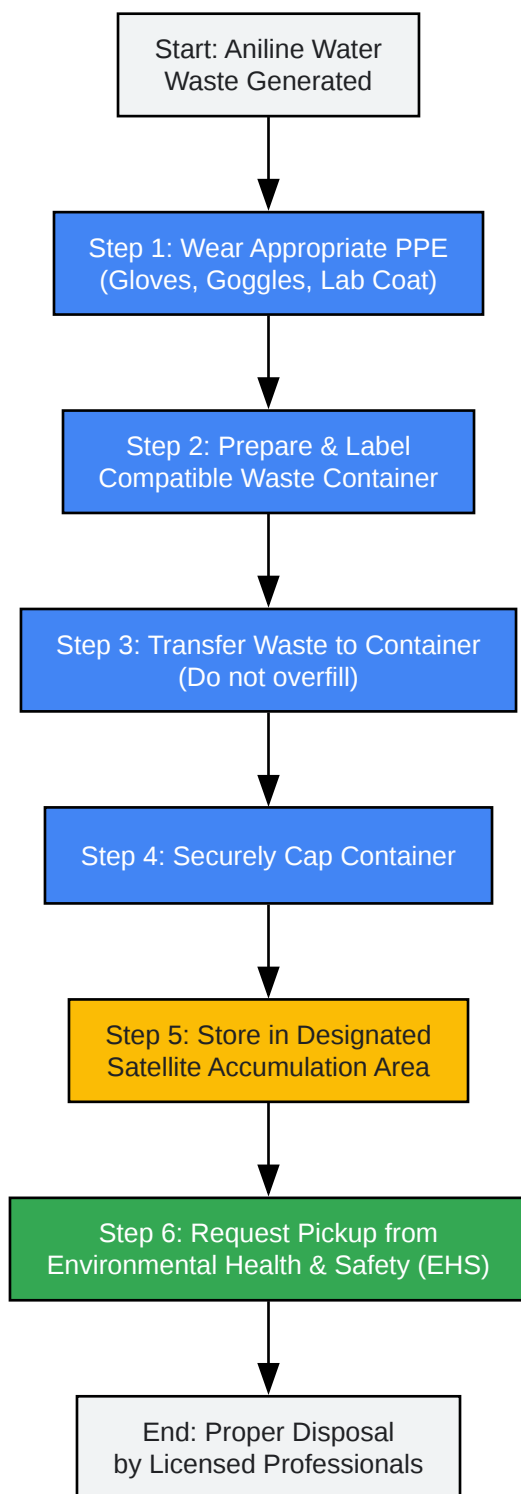
The following table summarizes key quantitative safety and exposure limit data for aniline.

Parameter	Value	Reference
OSHA PEL (8-hr TWA)	5 ppm (19 mg/m <sup>3</sup> )	<a href="#">[4]</a>
ACGIH TLV (8-hr TWA)	2 ppm (7.6 mg/m <sup>3</sup> )	<a href="#">[4]</a>
Flash Point	76°C (169°F)	<a href="#">[9]</a>
Lower Explosive Limit (LEL)	1.3%	<a href="#">[9]</a>
Upper Explosive Limit (UEL)	11%	<a href="#">[9]</a>
Water Solubility	Approx. 35 g/L	

## Experimental Protocols and Visualizations

### **Aniline Water** Disposal Workflow

The logical flow for the proper handling and disposal of aniline-contaminated water is illustrated below. This process ensures safety and regulatory compliance from waste generation to final disposal.



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## References

- 1. Aniline | ToxFAQs™ | ATSDR [[wwwn.cdc.gov](http://wwwn.cdc.gov)]
- 2. [epa.gov](http://epa.gov) [[epa.gov](http://epa.gov)]
- 3. [wpcdn.web.wsu.edu](http://wpcdn.web.wsu.edu) [[wpcdn.web.wsu.edu](http://wpcdn.web.wsu.edu)]
- 4. [ipo.rutgers.edu](http://ipo.rutgers.edu) [[ipo.rutgers.edu](http://ipo.rutgers.edu)]
- 5. [benchchem.com](http://benchchem.com) [[benchchem.com](http://benchchem.com)]
- 6. [benchchem.com](http://benchchem.com) [[benchchem.com](http://benchchem.com)]
- 7. [benchchem.com](http://benchchem.com) [[benchchem.com](http://benchchem.com)]
- 8. [newcomersupply.com](http://newcomersupply.com) [[newcomersupply.com](http://newcomersupply.com)]
- 9. [resources.finalsite.net](http://resources.finalsite.net) [[resources.finalsite.net](http://resources.finalsite.net)]
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